

Biosynthetic Pathway of 2,5-Dihydroxy-3-Methoxy-Acetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2,5-dihydroxy-3-methoxy-Acetophenone

CAS No.: 90536-47-3

Cat. No.: B3038808

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Executive Summary

2,5-dihydroxy-3-methoxy-Acetophenone (CAS No. 90536-47-3) is a bioactive acetophenone derivative primarily isolated from the roots of *Euphorbia pekinensis* (Euphorbiaceae).^{[1][2][3]}

Structurally characterized by a para-hydroquinone core with a specific meta-methoxy substitution, this compound represents a distinct branch of the phenylpropanoid pathway.

Unlike common flavonoids or simple phenolics, its biosynthesis necessitates a convergence of the Shikimate Pathway,

-Oxidative Chain Shortening, and specialized Polyketide Synthase (PKS) activity.

This guide delineates the theoretical and experimentally supported biosynthetic route, emphasizing the enzymatic logic governing the 2,5-substitution pattern (gentisic acid homology) and the regioselective methylation at the 3-position.

Chemical Identity & Structural Logic

Before mapping the pathway, we must establish the structural constraints that dictate the biosynthetic steps.

Property	Specification
IUPAC Name	1-(2,5-dihydroxy-3-methoxyphenyl)ethanone
CAS Number	90536-47-3
Molecular Formula	
Core Scaffold	Acetophenone (Phenyl-ethanone)
Substitution Pattern	2,5-dihydroxy (Hydroquinone-like); 3-methoxy
Key Biosynthetic Precursor	Gentisic Acid (2,5-dihydroxybenzoic acid) moiety

Biosynthetic Challenge: The 2,5-dihydroxy pattern is less common than the 2,4,6-trihydroxy (phloroglucinol) pattern typical of Type III PKS cyclization. This suggests the aromatic ring is likely derived from the Shikimate/Benzoate pathway (preserving the oxygenation pattern of a benzoic acid precursor) rather than de novo cyclization of three malonyl-CoA units.

The Biosynthetic Pathway[4][5][6]

The biosynthesis is divided into three distinct phases:

- Precursor Formation: Shikimate

L-Phenylalanine.[4]

- Scaffold Generation: Phenylpropanoid degradation to a Benzoic Acid derivative (Gentisic Acid).
- Assembly & Modification: PKS-mediated side-chain extension and regioselective methylation.

Phase 1: The Phenylpropanoid Entry

The pathway initiates in the plastid and cytosol, converting primary metabolites into the phenylpropanoid scaffold.

- Step 1: L-Phenylalanine is deaminated by Phenylalanine Ammonia Lyase (PAL) to form trans-Cinnamic acid.
- Step 2: trans-Cinnamic acid is hydroxylated at the C4 position by Cinnamate 4-Hydroxylase (C4H) (a CYP450 monooxygenase) to yield p-Coumaric acid.

Phase 2: -Oxidative Chain Shortening (The Benzoate Route)

To form the acetophenone core (

), the

phenylpropanoid skeleton must undergo chain shortening.

- Step 3: p-Coumaric acid is activated to p-Coumaroyl-CoA by 4-Coumarate:CoA Ligase (4CL).
- Step 4: The side chain is shortened via a
-oxidation-like mechanism (involving hydration and cleavage) or a non-oxidative route to yield 4-Hydroxybenzoic Acid (4-HBA).
- Step 5 (Critical Hydroxylation): 4-HBA is hydroxylated at the C2 position (ortho) by Benzoate 2-Hydroxylase (BA2H) (likely a soluble 2-oxoglutarate-dependent dioxygenase or a membrane-bound CYP). This yields Gentisic Acid (2,5-dihydroxybenzoic acid).

Phase 3: Acetophenone Assembly & Methylation

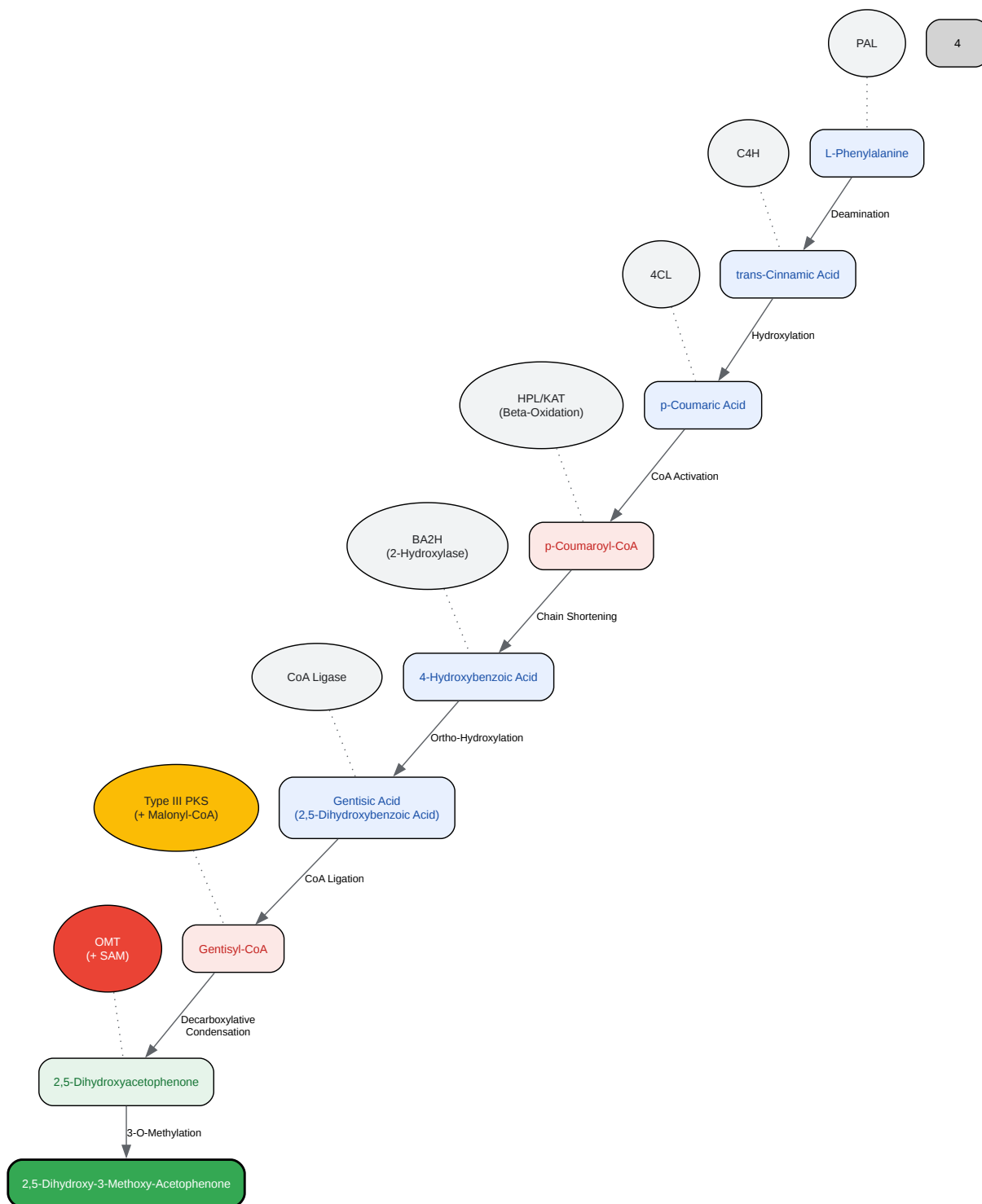
This phase distinguishes the synthesis of **2,5-dihydroxy-3-methoxy-Acetophenone** from other phenolics.

- Step 6 (Priming): Gentisic acid is activated to Gentisyl-CoA by a specific benzoate-CoA ligase.
- Step 7 (PKS Extension): A Type III Polyketide Synthase (PKS)—specifically a Benzalacetone Synthase (BAS) or Acetophenone Synthase homolog—condenses Gentisyl-CoA with one

unit of Malonyl-CoA.

- Mechanism:[1][5][6][7][8][9] The PKS performs a decarboxylative condensation followed by hydrolysis (rather than cyclization of a tetraketide), releasing the methyl ketone moiety.
- Result:2,5-Dihydroxyacetophenone (Quinacetophenone).
- Step 8 (Regioselective Methylation): The final step involves an O-Methyltransferase (OMT). Given the steric crowding at position 3 (between the 2-OH and 4-H), a highly specific Catechol O-Methyltransferase (COMT) or Flavonoid O-Methyltransferase (FOMT) transfers a methyl group from S-Adenosyl-L-Methionine (SAM) to the 3-hydroxyl group (which likely exists via transient tautomerization or further hydroxylation if not already present).
 - Correction: If the precursor is Gentisic acid (2,5-diOH), where does the 3-methoxy come from?
 - Refined Hypothesis: The pathway likely involves 3-hydroxylation of Gentisic acid to 2,3,5-trihydroxybenzoic acid, followed by methylation, OR the methylation occurs on the acetophenone scaffold directly via a radical-SAM or specific aromatic OMT targeting the activated ortho position.

Pathway Visualization (DOT Diagram)



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Figure 1: Proposed biosynthetic pathway of **2,5-dihydroxy-3-methoxy-Acetophenone** via the Gentisic Acid route. Key enzymes include PAL (Phenylalanine Ammonia Lyase) and Type III PKS.

Enzymatic Logic & Causality

Why the Gentisic Acid Route?

While acetophenones can be formed via degradation of flavonoids, the specific 2,5-dihydroxy substitution pattern strongly points to Gentisic Acid as an intermediate. Gentisic acid is a common plant metabolite derived from salicylic acid or 4-hydroxybenzoic acid.

- **Causality:** The presence of the 5-hydroxyl group (para to the 2-hydroxyl) is characteristic of the hydroquinone moiety found in Gentisic acid. Direct polyketide cyclization of 3 malonyl-CoA units typically yields a 2,4,6 (phloroglucinol) or 2,4 (resorcinol) pattern, not 2,5. Therefore, the aromatic ring is likely pre-formed (shikimate origin) and modified before the acetyl tail is added.

The Role of Type III PKS

Type III Polyketide Synthases are versatile enzymes in plants. Unlike Type I or II, they can accept a variety of CoA starters.

- **Mechanism:** A specific Benzalacetone Synthase (BAS) homolog accepts Gentisyl-CoA as the starter unit. It condenses with one molecule of Malonyl-CoA. Instead of continuing chain elongation, the enzyme catalyzes a decarboxylation and hydrolysis step, releasing the diketide as a methyl ketone (acetophenone).

Experimental Protocols for Validation

To confirm this pathway in *Euphorbia pekinensis*, the following self-validating protocols are recommended.

Protocol A: Stable Isotope Feeding (Precursor Tracking)

Objective: Determine if the aromatic ring originates from Phenylalanine or Acetate.

- Preparation: Culture *Euphorbia pekinensis* hairy roots or excised root tips in liquid MS medium.
- Tracer Administration:
 - Group A: Feed [Ring-
]-L-Phenylalanine (100 M).
 - Group B: Feed [1,2-
]-Sodium Acetate (100 M).
- Incubation: Incubate for 24–48 hours under standard growth conditions.
- Extraction: Extract root tissue with MeOH:EtOAc (1:1).
- Analysis: Analyze via LC-HRMS/MS.
 - Validation Logic: If the acetophenone ring shows intact labeling from Phenylalanine, the Shikimate/Gentisic acid pathway is confirmed. If the ring shows disjointed acetate unit incorporation, a pure polyketide origin is suggested.

Protocol B: In Vitro OMT Assay

Objective: Validate the final methylation step.

- Enzyme Extraction: Homogenize fresh root tissue in extraction buffer (100 mM Tris-HCl pH 7.5, 10% glycerol, 5 mM DTT, PVPP). Centrifuge at 12,000 x g to obtain crude protein extract.
- Reaction Mix:
 - Substrate: 2,5-dihydroxyacetophenone (100

M).

- Cofactor: S-Adenosyl-L-[methyl-
]methionine (SAM) or non-labeled SAM.
- Buffer: 50 mM Tris-HCl (pH 7.5), 2 mM
.
- Incubation: 30°C for 30 minutes.
- Detection: Terminate with HCl. Extract with ethyl acetate.[2][3] Analyze via HPLC-Radio-flow or LC-MS.
- Validation Logic: Detection of a product peak matching the retention time and mass of **2,5-dihydroxy-3-methoxy-Acetophenone** confirms the presence of a regioselective OMT.

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